

Daledalin Tosylate: A Technical Overview of its Chemical and Physical Properties

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Compound of Interest

Compound Name: Daledalin Tosylate

Cat. No.: B1669779

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Introduction

Daledalin, as its tosylate salt, is a selective norepinephrine reuptake inhibitor (SNRI) that was investigated as an antidepressant in the 1970s.[1] While it was never commercialized, its distinct mechanism of action and chemical structure continue to be of interest to researchers in the field of neuroscience and drug development. This technical guide provides a comprehensive overview of the known chemical and physical properties of **Daledalin Tosylate**, its mechanism of action, and relevant (though limited) clinical trial information.

Chemical and Physical Properties

Daledalin Tosylate is the salt of the active free base, Daledalin, and p-toluenesulfonic acid. This salt formation is a common strategy in pharmaceutical development to improve the stability and solubility of a drug substance.

Structure and Nomenclature

- IUPAC Name: 4-methylbenzenesulfonic acid;N-methyl-3-(3-methyl-1-phenyl-1,2-dihydroindol-3-yl)propan-1-amine[2]
- Synonyms: Daledalin tosylate, UK-3557-15[2]
- CAS Number: 23226-37-1[2]

Table 1: Chemical and Physical Properties of Daledalin and its Components

Property	Value	Source
Daledalin Tosylate		
Molecular Formula	C ₂₆ H ₃₂ N ₂ O ₃ S	[2]
Molecular Weight	452.6 g/mol	
Daledalin (Active Moiety)		
Molecular Formula	C ₁₉ H ₂₄ N ₂	
Molecular Weight	280.41 g/mol	
Stereochemistry	Racemic	
p-Toluenesulfonic acid		
Molecular Formula	C ₇ H ₈ O ₃ S	
Molecular Weight	172.2 g/mol	

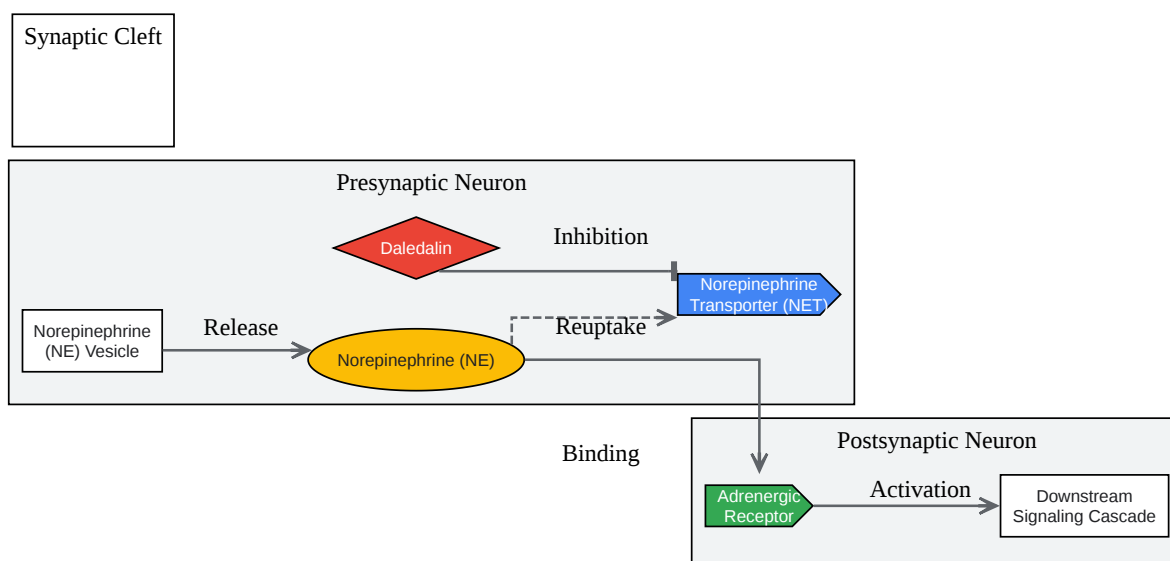
Note: Experimental data for melting point, solubility, and pKa of **Daledalin Tosylate** are not readily available in the cited literature.

Mechanism of Action: Selective Norepinephrine Reuptake Inhibition

Daledalin's primary pharmacological action is the selective inhibition of the norepinephrine transporter (NET). The NET is a protein located on the presynaptic membrane of noradrenergic neurons responsible for the reuptake of norepinephrine from the synaptic cleft. By blocking this transporter, Daledalin increases the concentration and prolongs the residence time of norepinephrine in the synapse, thereby enhancing noradrenergic neurotransmission. This enhanced signaling is believed to be the basis for its antidepressant effects.

Signaling Pathway of Norepinephrine Transporter (NET) Inhibition

The following diagram illustrates the general mechanism of action of a selective norepinephrine reuptake inhibitor like Daledalin at the neuronal synapse.



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Caption: Inhibition of the Norepinephrine Transporter (NET) by Daledalin.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Daledalin Tosylate** are not extensively documented in publicly available literature. However, a general synthetic approach has been mentioned.

Synthesis

The synthesis of Daledalin can be achieved through the reduction of Amedalin. Further details on the specific reaction conditions, purification methods (such as crystallization or chromatography), and analytical characterization (e.g., by NMR or mass spectrometry) would

require access to the original research publications from the 1970s, which are not readily available.

Pharmacokinetics and Pharmacodynamics

Information regarding the pharmacokinetics (absorption, distribution, metabolism, and excretion) and pharmacodynamics of **Daledalin Tosylate** is limited. A controlled clinical trial in 1974 compared its efficacy to amitriptyline in patients with depressive illness. This study provides some insight into its clinical effects but does not offer detailed pharmacokinetic or pharmacodynamic data.

Conclusion

Daledalin Tosylate remains a molecule of interest due to its selective inhibition of the norepinephrine transporter. While its development was discontinued, the available information on its chemical properties and mechanism of action provides a foundation for further research. A significant lack of publicly available, detailed experimental data, particularly regarding its synthesis, physical properties, and pharmacokinetic profile, presents a challenge for contemporary researchers. Future investigations would be necessary to fully characterize this compound according to modern standards.

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References

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- 2. Daledalin Tosylate | C₂₆H₃₂N₂O₃S | CID 20055462 - PubChem [pubchem.ncbi.nlm.nih.gov]
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